

# 2-Bromobutanenitrile temperature sensitivity

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## Compound Focus: 2-Bromobutanenitrile

CAS No.: 41929-78-6

Cat. No.: S1921756

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## Chemical Data Summary

The table below summarizes the key physical properties of **2-Bromobutanenitrile** (CAS 41929-78-6) relevant for experimental planning [1] [2] [3].

Property	Value
CAS Registry Number	41929-78-6
Molecular Formula	C <sub>4</sub> H <sub>6</sub> BrN
Molecular Weight	148.00 g/mol
Physical Form	Liquid [1]
Density	1.458 - 1.4766 g/cm <sup>3</sup>
Boiling Point	69-73 °C at 10 Torr [2] [3] / 149.2 °C at 760 mmHg [4]
Flash Point	44.0 °C [4]
Refractive Index	1.467 [4]

## GHS Hazard Statements

The compound is classified under the Globally Harmonized System (GHS) with the following hazard statements [3]:

Hazard Statement	Description
H301	Toxic if swallowed
H314	Causes severe skin burns and eye damage
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

## Troubleshooting Guide

Here are solutions to common issues you might encounter when working with this compound:

- Problem: Compound Decomposition or Discoloration
  - **Possible Cause:** Exposure to excessive heat or light. The boiling point data suggests it should be stable at least up to 73°C under reduced pressure (10 Torr), but its stability at higher temperatures or over long periods is not specified [2] [3].
  - **Solution:** Strictly control the temperature during reactions and purification. Store the compound in a cool, dark place, such as a refrigerator at 4°C, as recommended by one supplier [1].
- Problem: Low Reaction Yield or Unwanted Side Products
  - **Possible Cause:** Hydrolysis or reaction of the nitrile group. The high reactivity of both the bromine and nitrile functional groups can lead to competing side reactions.
  - **Solution:** Ensure an anhydrous environment by using dry solvents and an inert atmosphere (e.g., nitrogen or argon). Carefully control the stoichiometry and addition rate of reagents.
- Problem: Safety Incident (Skin Contact or Inhalation)

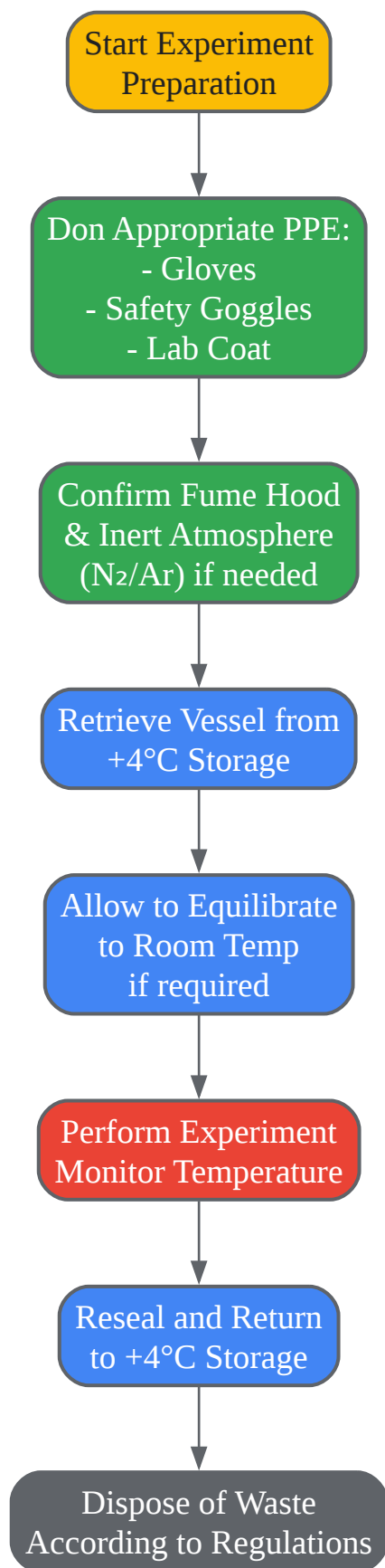
- **Possible Cause:** Failure of containment due to the compound's high toxicity and corrosivity, as indicated by its GHS hazard statements [3].
- **Solution:** Immediately follow the recommended first aid measures: Wash skin with plenty of water, rinse eyes cautiously, and move to fresh air if inhaled. Always use appropriate personal protective equipment (PPE) including gloves, safety goggles, and a lab coat, and work within a fume hood.

## Frequently Asked Questions

- **Q1: What is the recommended storage condition for 2-Bromobutanenitrile?**
  - **A1:** It is recommended to store the chemical at **+4°C** [1]. Given its reactivity and flammability (flash point of 44°C), it should be kept in a tightly sealed container in a cool, well-ventilated area, away from heat and ignition sources [3] [4].
- **Q2: Is 2-Bromobutanenitrile flammable?**
  - **A2:** Yes, it is flammable. It has a reported **flash point of 44.0°C**, which classifies it as a flammable liquid [4]. The GHS pictogram associated with it includes a flame [3].
- **Q3: What is the purity of commercially available 2-Bromobutanenitrile?**
  - **A3:** Suppliers typically offer this compound with a purity of **95%** or higher [1] [2]. Always check the Certificate of Analysis (COA) from your supplier for the specific batch purity and impurity profile.

## Experimental Handling Workflow

The following diagram outlines the critical steps for the safe handling of **2-Bromobutanenitrile** in the laboratory, based on its known hazards.



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## Key Experimental Considerations

The search results lack specific data on temperature-induced decomposition. To fill this gap, you should:

- **Consult Specialized Databases:** Search for thermogravimetric analysis (TGA) data in chemical safety databases or supplier technical data sheets.
- **Conduct Controlled Testing:** Perform small-scale stability tests by heating the compound to your intended reaction temperatures for set durations and analyzing the outcome.
- **Monitor Reactions Closely:** Use techniques like TLC or in-situ spectroscopy to detect the formation of decomposition products during your experiments.

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## References

1. 2-bromobutanenitrile | 41929-78-6 [sigmaaldrich.com]
2. 2-bromobutanenitrile CAS#: 41929-78-6 [chemicalbook.com]
3. 2-bromobutanenitrile | 41929-78-6 [amp.chemicalbook.com]
4. 41929-78-6, CAS No 41929-78-6, Chemical CAS... - ChemIndex [chemindex.com]

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